

Application Notes: BODIPY™ FL C12-Ceramide Staining in Live Cells

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Compound of Interest

Compound Name: Bodipy C12-ceramide

Cat. No.: B130238

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Introduction

BODIPY™ FL C12-Ceramide (N-(4,4-Difluoro-5,7-Dimethyl-4-Bora-3a,4a-Diaza-s-Indacene-3-dodecanoyl)sphingosine) is a fluorescently labeled long-chain ceramide analog that serves as a vital stain for the Golgi apparatus in live cells. Its unique spectral properties and metabolic processing pathways make it an invaluable tool for investigating lipid metabolism, trafficking, and the intricate roles of ceramides in cellular signaling, including apoptosis and stress responses. The BODIPY™ fluorophore offers high photostability, a narrow emission spectrum, and concentration-dependent fluorescence, enabling both qualitative visualization and quantitative analysis of ceramide dynamics.

Principle of Staining

BODIPY™ FL C12-Ceramide is readily taken up by live cells and transported to the Golgi apparatus, a central hub for lipid metabolism and sorting.^[1] Once in the Golgi, it can be metabolized into other sphingolipids, such as sphingomyelin and glucosylceramide.^[2] The accumulation of the fluorescent ceramide and its metabolites within the Golgi cisternae allows for precise visualization of this organelle. A key feature of BODIPY™ dyes is their concentration-dependent emission shift. At low concentrations, the probe exhibits green fluorescence, while at higher concentrations within the Golgi membranes, it can exhibit a red-shifted emission, which can be used to estimate the local concentration of the probe.^{[3][4]}

Applications

- **Visualization of Golgi Apparatus Morphology:** Provides high-resolution imaging of the Golgi complex in living cells, allowing for the study of its structure and dynamics in response to various stimuli.[1]
- **Ceramide and Sphingolipid Trafficking:** Enables the tracking of ceramide transport and its subsequent metabolism and distribution to other cellular compartments.
- **Investigation of Lipid Metabolism:** Serves as a tool to study the effects of drugs or genetic modifications on sphingolipid metabolic pathways.
- **Apoptosis and Cellular Stress Studies:** As ceramide is a key signaling molecule in apoptosis, this probe can be used to monitor changes in ceramide levels and localization during programmed cell death.
- **Drug Discovery and Development:** Can be employed in high-throughput screening assays to identify compounds that modulate ceramide metabolism or trafficking.

Data Presentation

Quantitative analysis of BODIPY™ FL C12-Ceramide fluorescence can provide valuable insights into cellular processes. This data is typically presented in tabular format for clarity and ease of comparison.

Table 1: Quantification of BODIPY™ FL C12-Ceramide Lipid Droplet Accumulation

This table illustrates the effect of inhibitors on the accumulation of BODIPY™ FL C12-Ceramide in lipid droplets within cytotrophoblast cells. Data is presented as the mean \pm SEM.

Treatment Group	BODIPY™ FL C12-Ceramide Accumulation (Arbitrary Units)
Control (Vehicle)	100 \pm 8
Phloretin (Transport Inhibitor)	45 \pm 5
Triacsin C (Acyl-CoA Synthetase Inhibitor)	30 \pm 4

*Data adapted from a study on cytotrophoblast cells.[\[5\]](#) **p<0.001 vs Control.

Table 2: Time-Dependent Uptake of BODIPY™ FL C12-Ceramide

This table shows the mean fluorescence intensity of BODIPY™ FL C12-Ceramide in two different cell types over time.

Time Point	Cell Type A (Mean Fluorescence Intensity)	Cell Type B (Mean Fluorescence Intensity)
15 min	5,200 ± 350	3,800 ± 290
30 min	12,500 ± 980	8,100 ± 650
60 min	25,800 ± 1,500	15,300 ± 1,100

This is representative data and will vary depending on the cell type and experimental conditions.

Experimental Protocols

Materials

- BODIPY™ FL C12-Ceramide (e.g., from a commercial supplier)
- Dimethyl sulfoxide (DMSO), high purity
- Live-cell imaging medium (e.g., phenol red-free DMEM or HBSS)
- Bovine Serum Albumin (BSA), fatty acid-free
- Cells cultured on glass-bottom dishes or chamber slides suitable for microscopy
- Fluorescence microscope with appropriate filter sets for BODIPY™ FL (Excitation/Emission: ~505/511 nm)

Preparation of Staining Solution

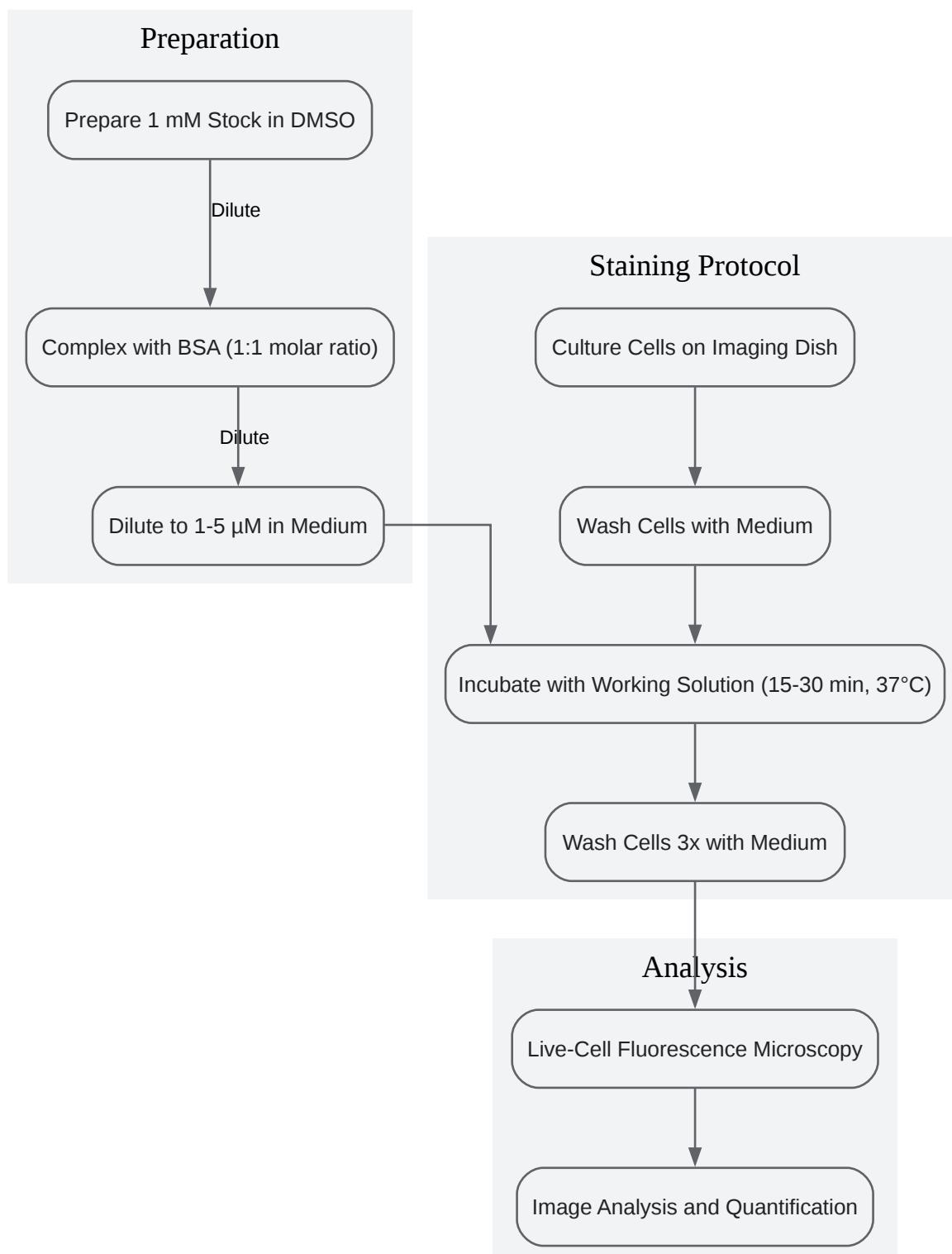
- Stock Solution: Prepare a 1 mM stock solution of BODIPY™ FL C12-Ceramide in DMSO. Store at -20°C, protected from light.
- BSA Complexation (Recommended): To enhance solubility and delivery to cells, complex the fluorescent ceramide with BSA.
 - Dilute the 1 mM stock solution to 50 µM in a suitable buffer (e.g., HBSS).
 - Add an equimolar concentration of fatty acid-free BSA.
 - Incubate at 37°C for 30 minutes.
- Working Solution: Dilute the BODIPY™ FL C12-Ceramide/BSA complex in pre-warmed live-cell imaging medium to a final concentration of 1-5 µM. The optimal concentration should be determined empirically for each cell type.

Staining Protocol for Live Cells

- Cell Culture: Plate cells on a suitable imaging dish or slide and culture until they reach the desired confluence (typically 60-80%).
- Washing: Gently wash the cells twice with pre-warmed live-cell imaging medium to remove any residual serum.
- Staining: Remove the wash medium and add the pre-warmed BODIPY™ FL C12-Ceramide working solution to the cells.
- Incubation: Incubate the cells at 37°C in a CO2 incubator for 15-30 minutes, protected from light. Incubation time may need to be optimized.
- Washing: Remove the staining solution and wash the cells three times with pre-warmed live-cell imaging medium.
- Imaging: Add fresh, pre-warmed imaging medium to the cells. Image the cells immediately using a fluorescence microscope with the appropriate filter set for BODIPY™ FL.

Visualization

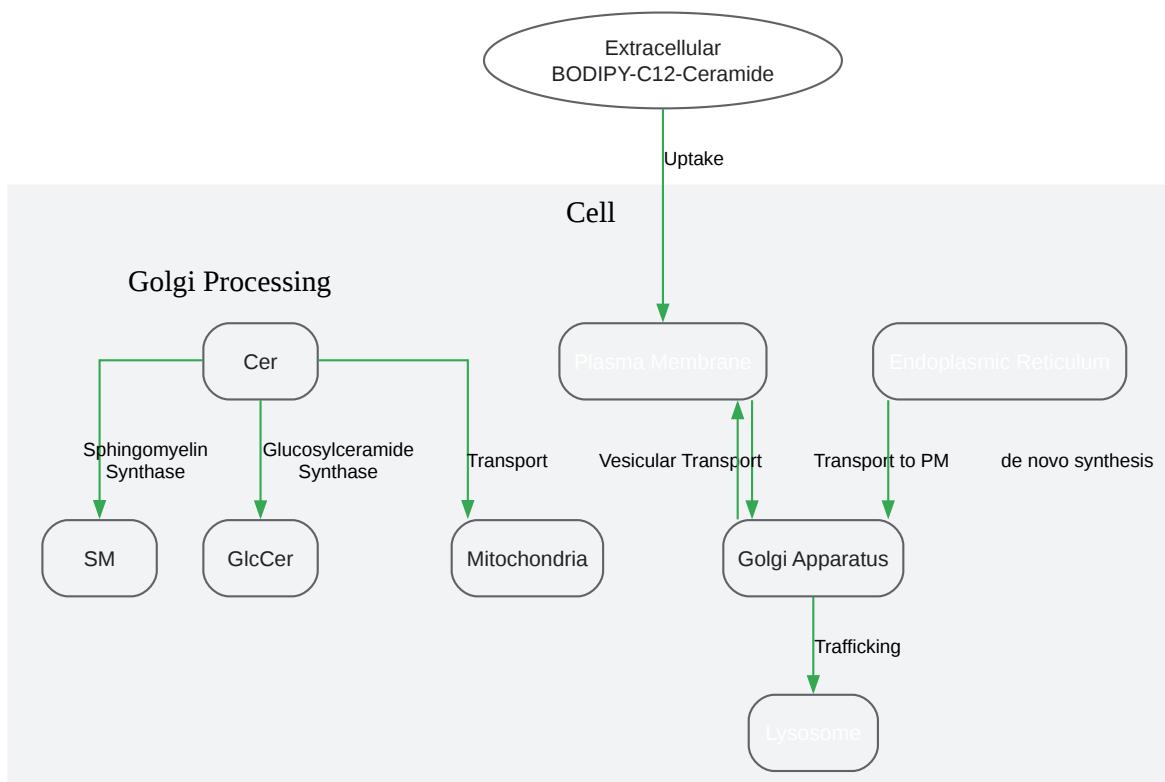
Experimental Workflow



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Caption: Experimental workflow for BODIPY™ FL C12-Ceramide staining of live cells.

Ceramide Trafficking and Metabolism



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Caption: Simplified overview of ceramide trafficking and metabolism within the cell.

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